

Pentafluorophenylhydrazine chemical properties and reactivity

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Compound of Interest

Compound Name: **Pentafluorophenylhydrazine**

Cat. No.: **B1196947**

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An In-depth Technical Guide to the Chemical Properties and Reactivity of **Pentafluorophenylhydrazine**

For researchers, scientists, and drug development professionals, **pentafluorophenylhydrazine** (PFPH) is a versatile reagent with significant applications in analytical and synthetic chemistry. This guide provides a comprehensive overview of its chemical properties, reactivity, and established experimental protocols.

Chemical and Physical Properties

Pentafluorophenylhydrazine is a solid at room temperature, appearing as a white to beige or brown crystalline powder.^{[1][2]} Its core structure consists of a pentafluorinated phenyl ring attached to a hydrazine group (-NHNH₂).^[1] This highly fluorinated structure imparts unique properties to the molecule.

Identification and Structure

Property	Value	Reference
CAS Number	828-73-9	[3] [4] [5] [6]
Molecular Formula	C ₆ H ₃ F ₅ N ₂	[1] [3] [6]
Molecular Weight	198.09 g/mol	[1] [4] [6]
IUPAC Name	(2,3,4,5,6-pentafluorophenyl)hydrazine	[1] [7]
InChI Key	BYCUWCJUPSUFBX-UHFFFAOYSA-N	[1] [4] [7]
Canonical SMILES	C1(=C(C(=C(C(=C1F)F)F)F)F)NN	[1] [7]

Physical Properties

Property	Value	Reference
Melting Point	74-76 °C	[1] [3] [4] [6]
Boiling Point (Predicted)	117.6 ± 40.0 °C at 760 mmHg	[1] [3] [6]
Density	1.7 ± 0.1 g/cm ³	[3]
Flash Point	24.9 ± 27.3 °C	[1] [3]
Appearance	White to pale cream, brown, or beige crystalline powder or flakes	[1] [2]

Solubility

Pentafluorophenylhydrazine's solubility is influenced by its polar hydrazine group and nonpolar fluorinated ring.[\[1\]](#) It exhibits moderate solubility in polar protic solvents like methanol and water and enhanced solubility in polar aprotic solvents such as acetonitrile and dimethylformamide.[\[1\]](#)[\[6\]](#) Its solubility is limited in non-polar solvents like hexane and toluene.

[\[1\]](#)

Spectral Data

Spectrum Type	Description
¹ H NMR	Data available from Sigma-Aldrich Co. LLC. [7]
¹³ C NMR	Data available from Sigma-Aldrich Co. LLC. [7]
¹⁹ F NMR	Data available from Wiley-VCH GmbH. [7]
IR Spectrum	Data compiled by the Coblentz Society, Inc. [8]
Mass Spectrum	Electron ionization mass spectrum data is available from the NIST Mass Spectrometry Data Center. [9]

Reactivity and Applications

The reactivity of **pentafluorophenylhydrazine** is primarily centered around the nucleophilic nature of the hydrazine group. The electron-withdrawing effect of the pentafluorophenyl ring influences its reactivity.[\[1\]](#)

Key Reactions

- Condensation Reactions: It readily reacts with carbonyl compounds (aldehydes and ketones) to form stable hydrazone derivatives. This reaction is fundamental to its use as a derivatization agent in analytical chemistry.[\[1\]](#)
- Oxidative Reactions: **Pentafluorophenylhydrazine** can be oxidized, which may lead to the formation of free radicals.[\[1\]](#)
- Reactions with Acyl Derivatives: In the presence of a Lewis acid like aluminum chloride, it reacts with β -acyl derivatives to yield oxadiazolinones.[\[1\]](#)
- Cyclocondensation Reactions: It is used in the synthesis of pyrazole derivatives through cyclocondensation reactions with compounds like 4-alkoxy-1,1,1-trihalo-3-alken-2-ones.[\[10\]](#)

Primary Applications

The most prominent application of **pentafluorophenylhydrazine** is as a derivatization reagent for the analysis of carbonyl compounds by gas chromatography (GC) and liquid chromatography (LC).^{[11][12]} The resulting PFPH derivatives exhibit enhanced volatility and thermal stability, making them suitable for GC analysis with sensitive detectors like electron-capture detection (ECD) and mass spectrometry (MS).^{[3][12]} This derivatization significantly improves the detection limits for many carbonyl compounds compared to methods using 2,4-dinitrophenylhydrazine (DNPH).^{[11][12]}

It has been successfully employed in the determination of:

- Volatile carbonyl compounds in the atmosphere.^{[12][13]}
- Nabumetone and testosterone in human plasma.^[11]
- Apurinic/apyrimidinic (AP) sites in cellular DNA.^[14]
- α -keto acids.^[15]

Experimental Protocols

Derivatization of Carbonyl Compounds for GC-MS Analysis

This protocol outlines a general procedure for the derivatization of airborne carbonyl compounds collected on a solid sorbent coated with **pentafluorophenylhydrazine**.

Materials:

- Solid sorbent tube coated with **pentafluorophenylhydrazine**
- Solvent for extraction (e.g., acetonitrile)
- Gas chromatograph coupled to a mass spectrometer (GC-MS)

Procedure:

- Sample Collection: Airborne carbonyls are collected by drawing a known volume of air through the PFPH-coated sorbent tube.^{[12][13]}

- Extraction: The sorbent is transferred to a vial, and the derivatives are extracted with a suitable solvent.[12][13]
- Analysis: An aliquot of the extract is injected into the GC-MS system for separation and detection of the PFPH-hydrazone derivatives.[12][13]

The following diagram illustrates the experimental workflow:



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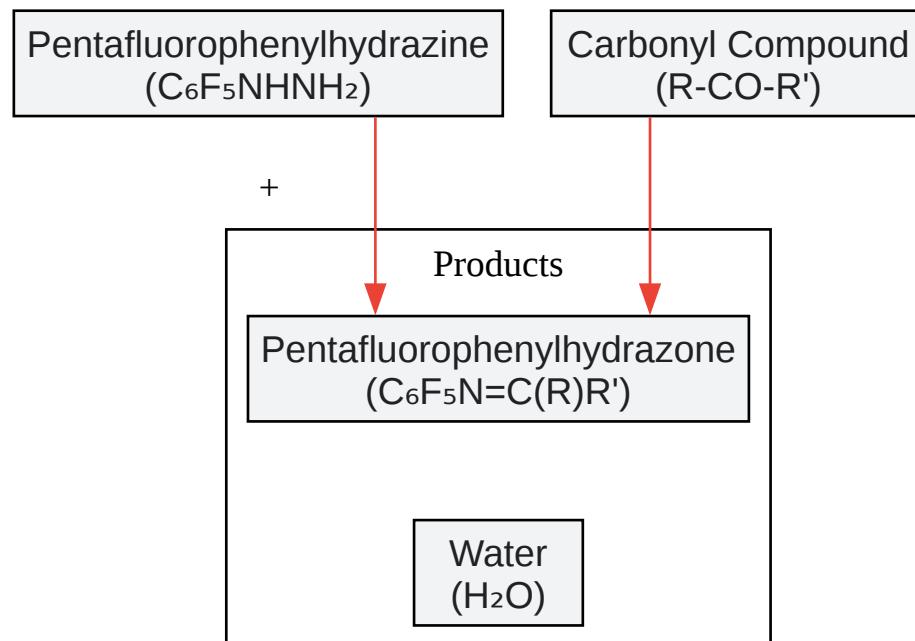
Workflow for Carbonyl Analysis

Synthesis of Pentafluorophenylhydrazones

The fundamental reaction for the derivatization of carbonyl compounds is the formation of a hydrazone.

General Reaction: **Pentafluorophenylhydrazine** + Aldehyde/Ketone →
Pentafluorophenylhydrazone + Water

The following diagram illustrates this condensation reaction:



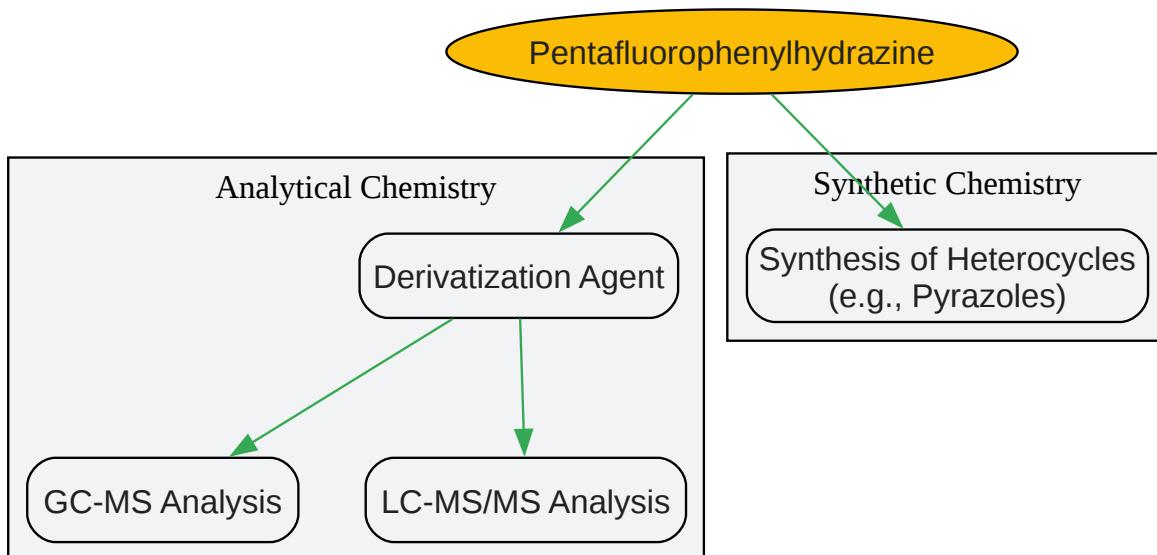
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Hydrazone Formation Reaction

Safety and Handling

Pentafluorophenylhydrazine is classified as an irritant.^{[1][4]} It is harmful if swallowed or inhaled and causes skin and serious eye irritation.^{[2][7]} It may also cause respiratory irritation.^{[2][7]} Appropriate personal protective equipment, including gloves, safety glasses, and a dust mask, should be worn when handling this compound.^{[4][5]} It should be stored in a cool, dry, and well-ventilated area, away from incompatible materials.^[6]

The following diagram outlines the logical relationships of its primary applications:



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Applications of PFPH

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